

Application Notes and Protocols for "Pentane, 2,2'-oxybis-" in Organic Synthesis

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Compound of Interest

Compound Name: Pentane, 2,2'-oxybis-

Cat. No.: B15368231

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Introduction

"**Pentane, 2,2'-oxybis-**," also known by its synonym di-sec-amyl ether, is an organic compound belonging to the ether class. Ethers are characterized by an oxygen atom connected to two alkyl or aryl groups. Due to their chemical inertness and ability to solvate a wide range of organic compounds, ethers are valuable solvents in organic synthesis. This document provides detailed application notes and protocols for the use of "**Pentane, 2,2'-oxybis-**" in organic synthesis, with a particular focus on its role in organometallic reactions.

It is important to note that specific experimental data and protocols for "**Pentane, 2,2'-oxybis-**" are not widely available in the published literature. Much of the available data pertains to its structural isomer, di-n-amyl ether. Therefore, the following application notes and protocols are based on the general properties of ethers and data for di-n-amyl ether, and should be adapted and optimized for specific research applications.

Physical and Chemical Properties

A summary of the physicochemical properties of di-n-amyl ether, a structural isomer of "**Pentane, 2,2'-oxybis-**", is presented in Table 1. These properties are expected to be similar for di-sec-amyl ether and are provided here as a reference.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₂ O	[1][2]
Molar Mass	158.29 g/mol	[2]
Appearance	Colorless liquid	[3]
Boiling Point	186 - 188 °C (at 1013 hPa)	[1][2]
Melting Point	-69 °C	[1][3]
Density	0.78 g/cm ³ (at 20 °C)	[1]
Vapor Pressure	0.7 hPa (at 20 °C)	[1]
Flash Point	57 °C (closed cup)	[1]
Autoignition Temperature	180 °C	[1]
Solubility in Water	Insoluble	[3]

Applications in Organic Synthesis

The primary application of ethers like "**Pentane, 2,2'-oxybis-**" in organic synthesis is as an aprotic solvent. Its inert nature and ability to form complexes with certain reagents make it particularly suitable for reactions involving organometallic compounds.

Grignard Reactions

Grignard reagents (R-Mg-X) are powerful nucleophiles used to form new carbon-carbon bonds. They are highly reactive and require anhydrous, aprotic solvents for their preparation and subsequent reactions. Ethers are the solvents of choice for Grignard reactions because the lone pair of electrons on the oxygen atom can coordinate with the magnesium atom of the Grignard reagent, forming a soluble and stable complex. This stabilization is crucial for the successful formation and reactivity of the Grignard reagent.[4][5]

The high boiling point of "**Pentane, 2,2'-oxybis-**" (based on its isomer) compared to more common ether solvents like diethyl ether (b.p. 34.6 °C) and tetrahydrofuran (THF, b.p. 66 °C) can be advantageous for reactions requiring higher temperatures.

Other Organometallic Reactions

"**Pentane, 2,2'-oxybis-**" can also be employed as a solvent for other organometallic reagents, such as organolithium compounds, although these are often used in hydrocarbon solvents as well. The solvating power of the ether can help to break up aggregates of the organometallic species, increasing their reactivity.

General Solvent Use

Beyond organometallic chemistry, "**Pentane, 2,2'-oxybis-**" can be used as a general-purpose aprotic solvent for a variety of organic reactions where a non-reactive medium with a relatively high boiling point is required.

Experimental Protocols

Note: The following protocols are generalized and should be considered as a starting point. All reactions should be conducted under an inert atmosphere (e.g., nitrogen or argon) and with strict exclusion of moisture.

Protocol 1: Preparation of a Grignard Reagent

This protocol describes the general procedure for the preparation of a Grignard reagent using an ether solvent, adaptable for "**Pentane, 2,2'-oxybis-**".

Materials:

- Magnesium turnings
- Alkyl or aryl halide (e.g., bromobenzene)
- Anhydrous "**Pentane, 2,2'-oxybis-**" (or other anhydrous ether)
- Iodine crystal (as an initiator)
- Round-bottom flask with a reflux condenser and a dropping funnel
- Inert gas supply (N₂ or Ar)

Procedure:

- Assemble the glassware and dry it thoroughly in an oven or by flame-drying under a stream of inert gas.
- Place the magnesium turnings in the round-bottom flask under a positive pressure of inert gas.
- Add a small crystal of iodine to the flask. The iodine helps to activate the magnesium surface.
- In the dropping funnel, prepare a solution of the alkyl or aryl halide in anhydrous "**Pentane, 2,2'-oxybis-**".
- Add a small portion of the halide solution to the magnesium turnings. The reaction is initiated when the color of the iodine disappears and bubbling is observed. Gentle heating may be required to start the reaction.
- Once the reaction has started, add the remaining halide solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture at room temperature or with gentle heating until the magnesium is consumed. The resulting greyish solution is the Grignard reagent.

Protocol 2: Reaction of a Grignard Reagent with a Ketone

This protocol outlines the reaction of a prepared Grignard reagent with a ketone to form a tertiary alcohol.

Materials:

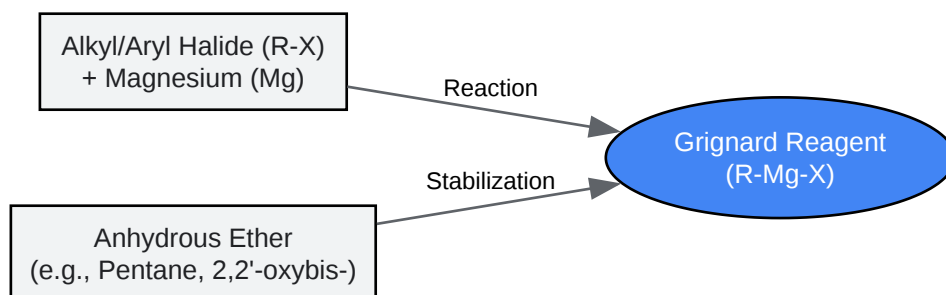
- Grignard reagent solution in "**Pentane, 2,2'-oxybis-**" (from Protocol 1)
- Ketone (e.g., acetone)
- Anhydrous "**Pentane, 2,2'-oxybis-**"

- Aqueous ammonium chloride solution (saturated)
- Separatory funnel

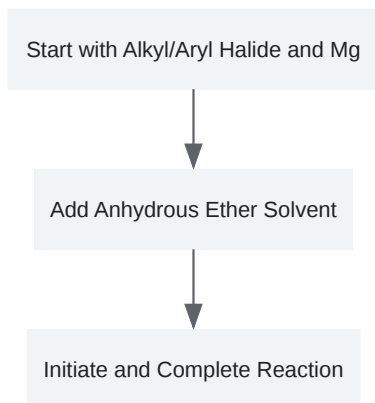
Procedure:

- Cool the Grignard reagent solution in an ice bath.
- Prepare a solution of the ketone in anhydrous "**Pentane, 2,2'-oxybis-**".
- Add the ketone solution dropwise to the cooled Grignard reagent with stirring. An exothermic reaction will occur.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours.
- Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer with "**Pentane, 2,2'-oxybis-**" or another suitable solvent.
- Combine the organic layers, dry over an anhydrous drying agent (e.g., MgSO_4), filter, and remove the solvent under reduced pressure to obtain the crude tertiary alcohol.
- Purify the product by distillation or chromatography as required.

Visualizations

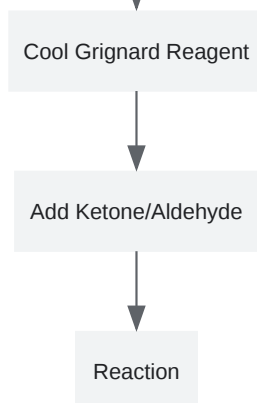


Step 1: Grignard Reagent Formation



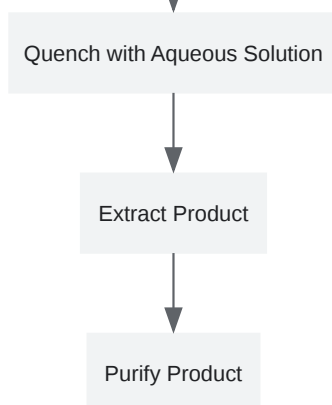
Proceed to next step

Step 2: Reaction with Electrophile



Proceed to workup

Step 3: Workup

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